

Application Notes & Protocols: Enzymatic Synthesis of Ethyl Caprate Using Lipase

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Compound of Interest		
Compound Name:	Ethyl caprate	
Cat. No.:	B1671640	Get Quote

Audience: Researchers, scientists, and drug development professionals.

Introduction

Ethyl caprate (also known as ethyl decanoate) is a fatty acid ester characterized by its pleasant fruity and wine-like aroma.[1][2] It is widely utilized as a flavoring agent in the food and beverage industry and as a fragrance component in cosmetics and personal care products.[1] [3] Traditionally, **ethyl caprate** is synthesized chemically through the esterification of capric acid and ethanol using strong acid catalysts.[4] However, this method often involves harsh reaction conditions, significant side reactions, and complex purification steps.[5]

Enzymatic synthesis using lipases (EC 3.1.1.3) presents a sustainable and efficient "green" alternative.[6] Lipases are biocatalysts that operate under mild conditions, exhibit high specificity, and minimize byproduct formation, leading to a higher quality product and a more environmentally friendly process.[6][7] Immobilized lipases are particularly advantageous as they offer enhanced stability and straightforward reusability, improving the economic feasibility of the process.[7]

These application notes provide detailed protocols and optimized parameters for the synthesis of **ethyl caprate** catalyzed by lipase, offering a robust methodology for laboratory and industrial applications.

Reaction Mechanism and Workflow

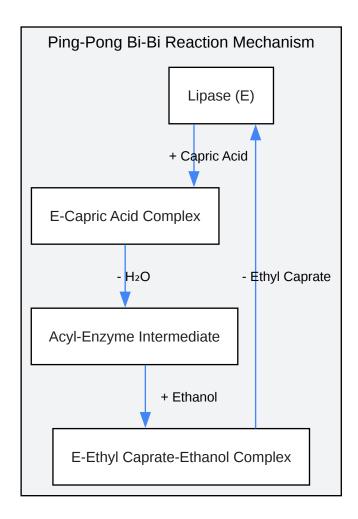




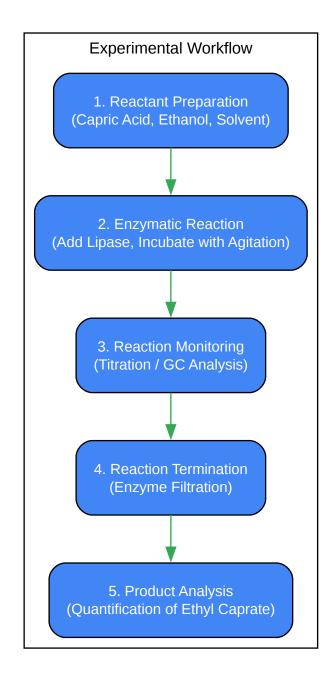


The enzymatic synthesis of **ethyl caprate** from capric acid and ethanol is an esterification reaction. This reaction is reversible, and the removal of water, a byproduct, is crucial to drive the equilibrium towards product formation.[5] The catalytic process for many lipases follows a Ping-Pong Bi-Bi mechanism, where the enzyme first binds with the acyl donor (capric acid) to form an acyl-enzyme intermediate, releasing water. Subsequently, the alcohol (ethanol) binds to this intermediate, leading to the formation of the ester (**ethyl caprate**) and regeneration of the free enzyme.[8]









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